

Physical properties of styrene dibromide (melting and boiling points)

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Compound of Interest

Compound Name: (1,2-Dibromoethyl)benzene

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Technical Guide: Physical Properties of Styrene Dibromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Styrene dibromide, systematically named **(1,2-dibromoethyl)benzene**, is a halogenated aromatic compound. Its physical properties, particularly its melting and boiling points, are fundamental parameters for its purification, handling, and application in further chemical synthesis. This technical guide provides a comprehensive overview of the melting and boiling points of styrene dibromide, including detailed, generalized experimental protocols for their determination.

Data Presentation

The physical properties of styrene dibromide have been reported in various chemical literature and databases. A summary of these values is presented below for clear comparison.

Physical Property	Value	Conditions
Melting Point	70-74 °C[1][2]	Ambient Pressure
72 °C[3]	Ambient Pressure	
68-73 °C[4]	Ambient Pressure	
Boiling Point	139-141 °C[1][2]	15 mmHg
254 °C[3]	760 mmHg (Atmospheric Pressure)	

Experimental Protocols

While specific experimental records for the determination of styrene dibromide's physical constants are not detailed in readily available literature, the following represents standard and rigorous methodologies employed for such characterizations in organic chemistry.

Melting Point Determination: Capillary Method

The melting point of a crystalline solid like styrene dibromide is typically determined using the capillary method, which can be performed with a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.

Apparatus and Materials:

- Melting point apparatus or Thiele tube setup
- Capillary tubes (sealed at one end)
- Styrene dibromide, purified sample
- Mortar and pestle
- Thermometer (calibrated)
- Heating medium (silicone oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small sample of dry, purified styrene dibromide is finely ground into a powder using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup (Mel-Temp):** The filled capillary tube is placed in the sample holder of the melting point apparatus.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer with a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in the oil of the Thiele tube.
- **Heating and Observation:** The sample is heated rapidly to a temperature about 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. A sharp melting range (typically ≤ 1 °C) is indicative of high purity.

Boiling Point Determination: Distillation Method under Reduced Pressure

Given that styrene dibromide can decompose at its atmospheric boiling point, determination under reduced pressure is the preferred method.

Apparatus and Materials:

- Short-path distillation apparatus (or standard distillation setup)
- Round-bottom flask
- Condenser
- Receiving flask

- Thermometer and adapter
- Vacuum pump and pressure gauge (manometer)
- Heating mantle
- Boiling chips or magnetic stirrer
- Styrene dibromide, purified liquid sample (if melted) or solid

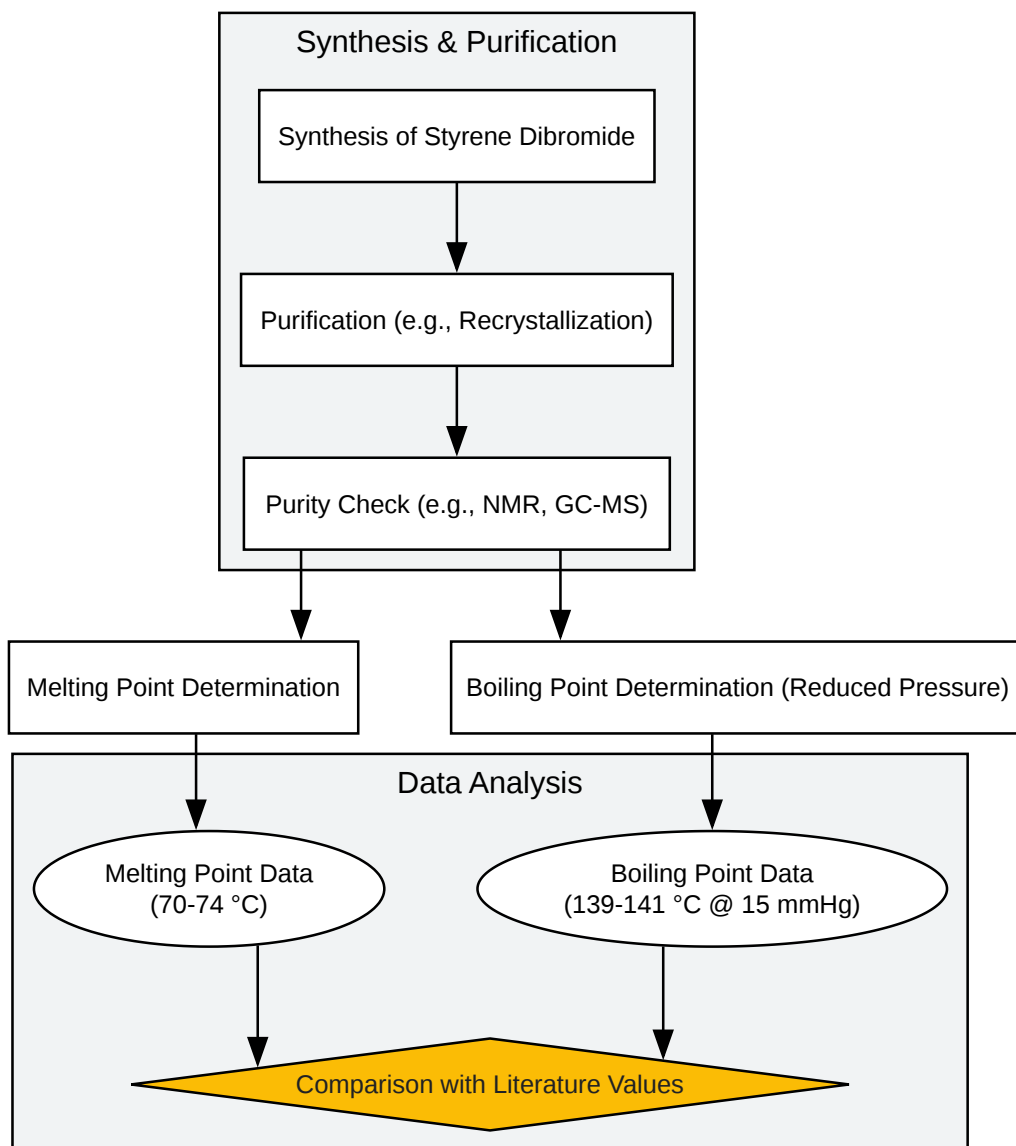
Procedure:

- **Apparatus Assembly:** The distillation apparatus is assembled. A small amount of styrene dibromide and a few boiling chips are placed in the round-bottom flask. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- **Vacuum Application:** The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 15 mmHg).
- **Heating:** The sample is heated gently. As the liquid begins to boil, the vapor will rise and condense in the condenser.
- **Temperature Reading:** The temperature is monitored closely. The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading on the thermometer while a steady stream of distillate is collected.
- **Data Recording:** The stable temperature and the corresponding pressure are recorded as the boiling point at that pressure.

Mandatory Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of a synthesized solid organic compound like styrene dibromide.

Workflow for Physical Property Determination of Styrene Dibromide



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Caption: Experimental workflow for determining the physical properties of styrene dibromide.

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